

# Application Notes: Staining Polyester Fibers with Disperse Blue 26

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Disperse Blue 26

CAS No.: 3860-63-7

Cat. No.: B1211907

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## Introduction

**Disperse Blue 26** is a non-ionic anthraquinone dye suitable for coloring hydrophobic synthetic fibers such as polyester.[1][2] Due to the crystalline and compact molecular structure of polyester, which lacks chemically active dye sites, specific conditions are required to facilitate dye penetration.[3] The staining process, often referred to as dyeing, is typically achieved using a high-temperature exhaust method, which promotes the diffusion of the finely dispersed dye molecules into the amorphous regions of the polymer matrix.[1][3][4] This document provides a detailed protocol for staining polyester fibers with **Disperse Blue 26** for research and development applications.

## Mechanism of Staining

The staining of polyester fibers with disperse dyes like **Disperse Blue 26** is a physical process based on the principle of dye transfer from a liquid solvent (water) to a solid organic solvent (the fiber).[5][6] The dye is applied as a fine aqueous dispersion.[6] Heat is a critical factor, as it increases the kinetic energy of the dye molecules and causes the pores within the polyester fiber structure to expand, allowing the dye particles to enter.[7] The dye molecules then form

weak van der Waals forces and hydrophobic interactions with the polymer chains within the fiber.[1][4] The overall process can be conceptualized as a solid solution, where the dye dissolves into the polyester fiber.[3]

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for the high-temperature exhaust staining protocol for polyester fibers with **Disperse Blue 26**.

Parameter	Value	Notes
Pre-treatment		
Scouring Detergent (e.g., Synthrapol)	5 ml per 2-3 liters of water for 100g of material	To remove impurities that can hinder dye uptake.[7]
Dye Bath Preparation		
Disperse Blue 26 Dye Powder	0.4g (pale shades) to 4g (stronger shades) per 100g of fabric	To be made into a paste with tepid water.[7]
Dispersing Agent	3g per 3 liters of water	To ensure a stable dispersion of the dye.[7]
Water	3 liters per 100g of fabric	
pH	4.0 - 5.5	Adjusted with acetic acid.[5][6]
Staining Protocol		
Initial Temperature	60°C	Fabric is introduced into the dye bath at this temperature. [5]
Dwell Time at Initial Temperature	15 minutes	Allows for even wetting of the fabric.[5][6]
Ramping Rate	~2°C per minute	Gradual increase to the target dyeing temperature.
Target Staining Temperature	130°C	Maintained for 1 hour for dye diffusion and fixation.[5]
Cooling Rate	~2°C per minute	Gradual cooling to avoid shocking the fibers.[3]
Post-Staining Treatment		
Reduction Cleaning Bath Temperature	70 - 80°C	To remove unfixed dye from the fiber surface.[3]

Sodium Hydroxide	2 g/L	Component of the reduction cleaning solution.[3]
Sodium Hydrosulfite	2-3 g/L	Component of the reduction cleaning solution.[3]
Reduction Cleaning Time	15 - 20 minutes	

## Experimental Protocols

### 1. Pre-treatment of Polyester Fibers (Scouring)

- Prepare a scouring bath by adding a non-ionic detergent (e.g., 5 ml of Synthrapol) to 2-3 liters of water for every 100g of polyester fabric.[7]
- Immerse the polyester fibers in the bath and stir gently for 15 minutes.[7]
- Rinse the fibers thoroughly with warm water to remove the detergent and any impurities.[7]

### 2. Dye Bath Preparation

- Weigh the desired amount of **Disperse Blue 26** dye powder (e.g., 0.4g for pale shades, up to 4g for darker shades per 100g of fabric).[7]
- Create a smooth, lump-free paste by mixing the dye powder with a small amount of tepid water and a dispersing agent (1:1 ratio with dye).[3][5][7]
- Gradually dilute the paste with warm water (40-50°C) to create the dye dispersion.[3]
- Fill a suitable dyeing vessel with the required volume of water (e.g., 3 liters per 100g of fabric) and heat to 60°C.[5][7]
- Add the prepared dye dispersion to the water.
- Adjust the pH of the dye bath to a range of 4.0-5.5 using acetic acid.[5][6]

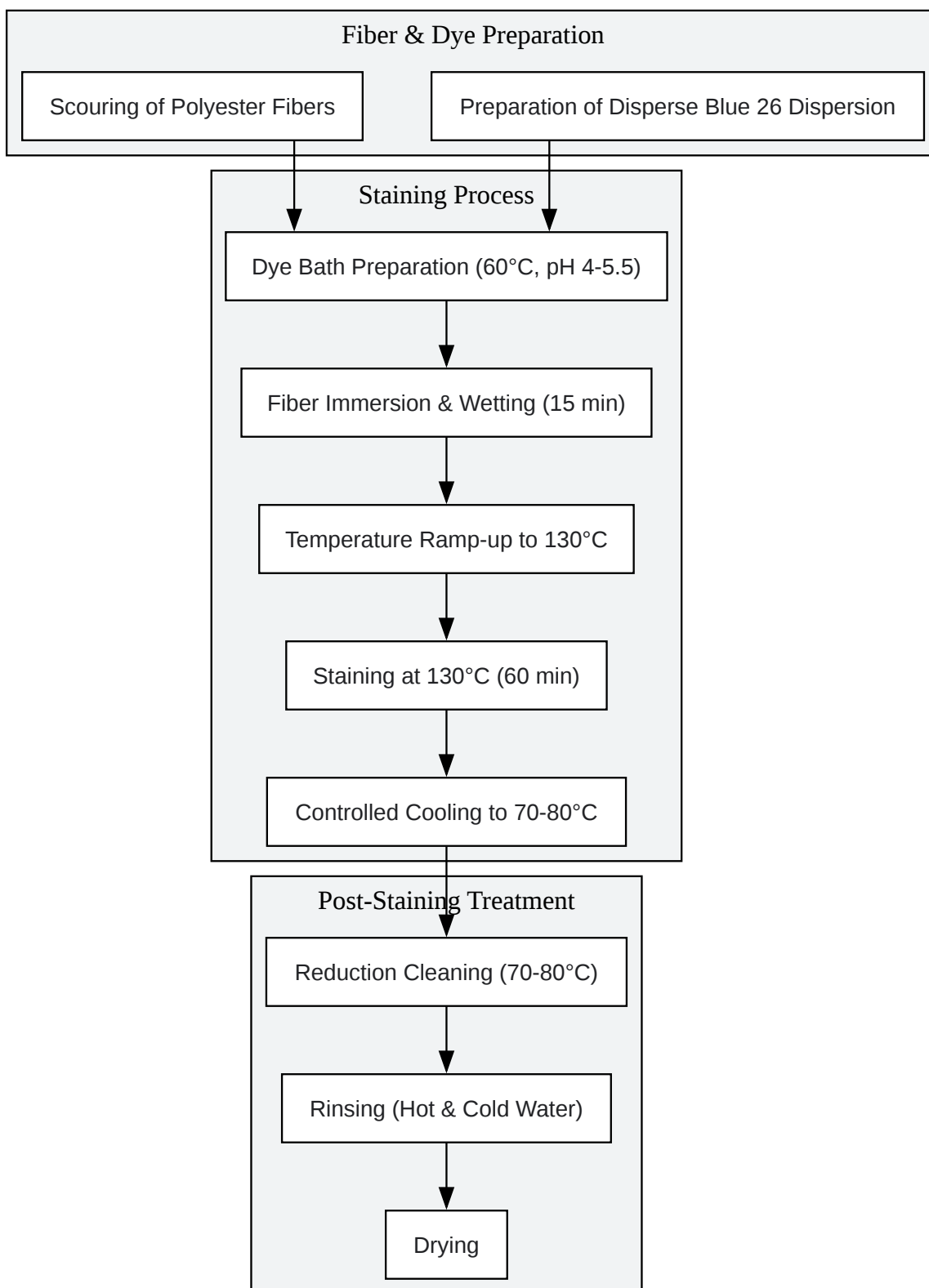
### 3. Staining Procedure (High-Temperature Method)

- Introduce the pre-treated, wet polyester fibers into the dye bath at 60°C.[5]
- Maintain this temperature for 15 minutes, ensuring the fibers are fully immersed and agitated gently for even wetting.[5][6]
- Increase the temperature of the dye bath to 130°C at a rate of approximately 2°C per minute. [5]
- Hold the temperature at 130°C for 60 minutes to allow for dye diffusion and fixation.[5]
- After the dyeing period, cool the dye bath down to 70-80°C at a rate of approximately 2°C per minute.[3]
- Drain the dye bath.

#### 4. Post-Staining Reduction Cleaning

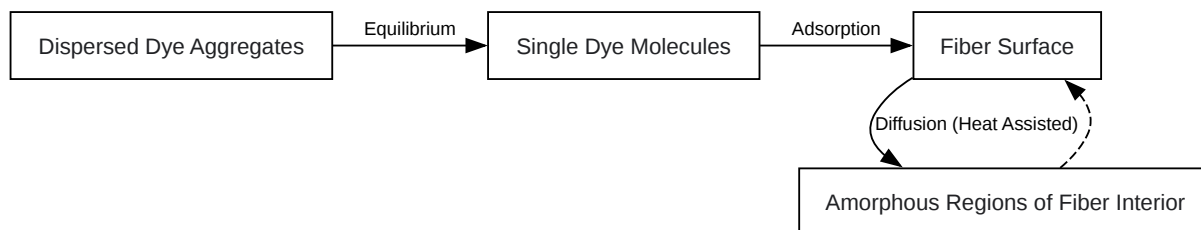
- Prepare a new bath at 50°C.[3]
- Add sodium hydroxide (2 g/L) and sodium hydrosulfite (2-3 g/L) to the bath.[3]
- Immerse the stained fibers in this reduction cleaning bath.
- Raise the temperature to 70-80°C and agitate the fibers for 15-20 minutes to remove any unfixed surface dye.[3]
- Drain the cleaning bath and rinse the fibers thoroughly with hot water, followed by a final cold water rinse.
- Dry the stained polyester fibers.

## Visualizations



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Caption: Experimental workflow for **Disperse Blue 26** staining of polyester fibers.



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Caption: Mechanism of **Disperse Blue 26** uptake by polyester fibers.

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